

# A Technical Guide to High-Purity Ethyl 10-undecenoate for Research Applications

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## Compound of Interest

Compound Name: Ethyl 10-undecenoate

Cat. No.: B153637

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## Introduction

**Ethyl 10-undecenoate** (CAS No. 692-86-4), also known as ethyl undecylenate, is a versatile fatty acid ester with significant applications in research and development, particularly within the pharmaceutical, cosmetic, and polymer industries.<sup>[1][2]</sup> Its structure, featuring a terminal double bond and an ethyl ester group, makes it a valuable intermediate for organic synthesis. <sup>[1]</sup> This guide provides an in-depth overview of commercial suppliers of high-purity **Ethyl 10-undecenoate**, its quality specifications, and key experimental protocols for its use in research.

## Commercial Suppliers and Specifications

A variety of chemical suppliers offer **Ethyl 10-undecenoate** in research-grade purities. The selection of a suitable supplier is critical and should be based on purity requirements, available documentation (e.g., Certificate of Analysis), and the scale of the research. High-purity grades are essential for applications in drug development and the synthesis of well-defined polymers to ensure reproducibility and avoid side reactions.

Below is a summary of prominent suppliers and their typical product specifications.

Supplier	Purity	Analytical Method	Key Specifications
Sigma-Aldrich (Merck)	≥97%	Gas Chromatography (GC)	Refractive index: n <sub>20</sub> /D 1.439, Boiling point: 258-259 °C, Density: 0.879 g/mL at 25 °C.[3]
Chem-Impex	98 - 100%	Gas Chromatography (GC)	Appearance: Clear, colorless to pale yellow liquid, Refractive Index: n <sub>20</sub> /D 1.426 - 1.446.
Acme Synthetic Chemicals	≥97% or ≥98%	Gas Chromatography (GC)	Specific Gravity @ 25/25°C: 0.8770 - 0.8790, Refractive Index @ 20°C: 1.4360 - 1.4400.
Larodan	>99%	Not specified	Physical state: Liquid, Storage: Freezer.
BOC Sciences	Not specified	Not specified	Supplier of research chemicals and biochemicals.
TCI AMERICA	Not specified	Not specified	Supplier of chemicals for research.

### Quality Control and Characterization

The primary method for determining the purity of **Ethyl 10-undecenoate** is Gas Chromatography (GC). For structural confirmation and identification of potential impurities, researchers can employ Nuclear Magnetic Resonance (NMR) spectroscopy and Infrared (IR) spectroscopy. A typical <sup>1</sup>H-NMR spectrum would show characteristic signals for the terminal vinyl protons and the ethyl ester group. The IR spectrum would exhibit characteristic absorption bands for the C=C double bond and the C=O ester carbonyl group.

## Applications in Research and Drug Development

High-purity **Ethyl 10-undecenoate** is a valuable building block in several research areas:

- **Organic Synthesis:** It serves as a precursor for the synthesis of more complex molecules, including pharmaceuticals and agrochemicals. Its terminal double bond can be functionalized through various reactions like hydroboration-oxidation, epoxidation, and metathesis.
- **Polymer Chemistry:** The terminal alkene allows for its use as a monomer in the synthesis of specialty polymers, contributing to materials with unique properties such as flexibility and durability.
- **Drug Delivery:** As a fatty acid ester, it can be incorporated into lipid-based drug delivery systems.
- **Biochemical Research:** It can be used as a substrate or a reference compound in studies related to lipid metabolism.

## Experimental Protocols

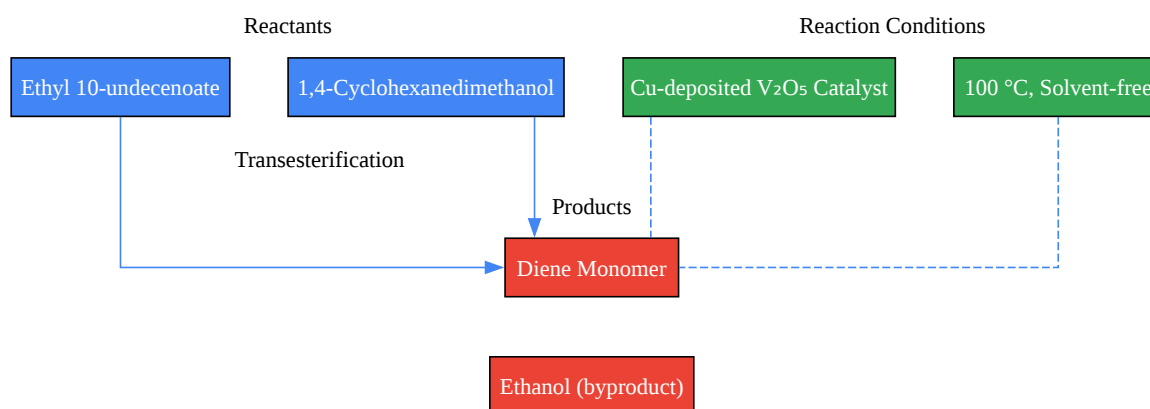
### 1. Synthesis of a Bio-based Polyester Monomer via Transesterification

This protocol describes a model reaction for the conversion of **Ethyl 10-undecenoate** into a diene monomer suitable for the synthesis of bio-based polyesters.

Methodology:

- An oven-dried reaction tube equipped with a magnetic stirring bar is charged with a catalyst (e.g., 10 mg of Cu-deposited  $V_2O_5$ ), **Ethyl 10-undecenoate** (4.00 mmol, 849 mg), and a diol such as 1,4-cyclohexanedimethanol (1.00 mmol, 144 mg).
- The reaction mixture is heated under solvent-free conditions at 100 °C for a specified time (e.g., 23 hours).
- The reaction progress and product yield can be monitored and quantified by Gas Chromatography (GC) using an internal standard.

- The resulting product, cyclohexane-1,4-diylbis(methylene) bis(undec-10-enoate), is a promising monomer for bio-based polyester synthesis.



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Caption: Transesterification of **Ethyl 10-undecenoate**.

## 2. General Workflow for Synthesis of Novel Compounds

The versatility of **Ethyl 10-undecenoate** allows for a general workflow to synthesize a variety of derivatives. This involves the initial selection of high-purity starting material, functionalization of the terminal double bond, and subsequent modification of the ester group if required.



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Caption: General synthetic workflow using **Ethyl 10-undecenoate**.

## Conclusion

For researchers and drug development professionals, sourcing high-purity **Ethyl 10-undecenoate** is a critical first step for successful and reproducible research. The suppliers listed provide various grades suitable for different applications. The provided experimental outlines serve as a starting point for the use of this versatile chemical in the synthesis of novel materials and potential therapeutic agents. It is always recommended to consult the supplier's safety data sheet (SDS) before handling this chemical.

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## References

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